

# An In-depth Technical Guide to CAS 50586-59-9: Trimethylolpropane Ethoxylate

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## Compound of Interest

Compound Name: Trimethylolpropane ethoxylate

Cat. No.: B3050939

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Introduction:

**Trimethylolpropane ethoxylate** (CAS number 50586-59-9) is a trifunctional polyether polyol, a class of compounds with broad applications in the chemical industry. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and known suppliers. While primarily utilized in polymer chemistry, this guide also addresses its relevance, or lack thereof, in the context of direct pharmacological activity and drug development, a key consideration for the intended audience.

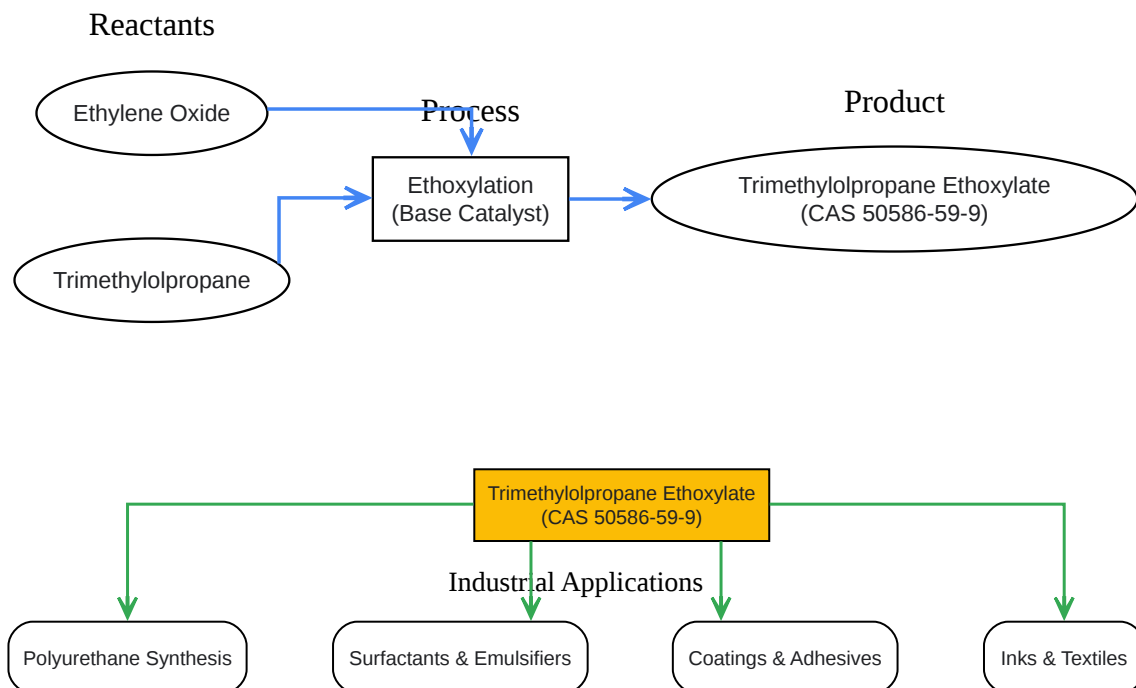
## Core Chemical and Physical Properties

**Trimethylolpropane ethoxylate** is a viscous liquid whose properties can vary depending on the degree of ethoxylation. The general structure consists of a central trimethylolpropane core with three arms of polyethylene glycol (PEG) chains. The length of these PEG chains dictates the molecular weight and influences properties such as viscosity and solubility.

Property	Value
CAS Number	50586-59-9
Synonyms	3-arm PEG, 3-arm PEO, Poly(ethylene oxide), 3-arm, hydroxy terminated, Polyethylene glycol trimethylolpropane ether
Molecular Formula	$(C_2H_4O)_n(C_2H_4O)_n(C_2H_4O)_nC_6H_{14}O_3$ [1][2]
Appearance	Colorless to pale yellow viscous liquid[3][4][5]
Density	Approximately 1.1 - 1.14 g/mL at 25 °C[3][6]
Refractive Index	$n_{20/D} \sim 1.472 - 1.478$ [3][6]
Flash Point	>230 °F (>110 °C)[6]
Water Solubility	Soluble[5][6]
Boiling Point	Not applicable (polymer)
Melting Point	Not applicable (liquid at room temperature)

## Synthesis of Trimethylolpropane Ethoxylate

The industrial production of **trimethylolpropane ethoxylate** is achieved through the ethoxylation of trimethylolpropane.[4] This process involves the ring-opening polymerization of ethylene oxide initiated by the hydroxyl groups of trimethylolpropane, typically under basic catalysis. The degree of ethoxylation, and thus the final properties of the product, can be controlled by the stoichiometry of the reactants.



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